

# Safety, handling, and MSDS for 1-(3-Bromophenyl)cyclopropanamine hydrochloride

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## Compound of Interest

*Compound Name:* 1-(3-Bromophenyl)cyclopropanamine hydrochloride

*Cat. No.:* B1374610

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## An In-depth Technical Guide to the Safe Handling of 1-(3-Bromophenyl)cyclopropanamine hydrochloride

This guide provides a comprehensive overview of the essential safety protocols, handling procedures, and emergency responses for **1-(3-Bromophenyl)cyclopropanamine hydrochloride** (CAS No: 597563-15-0). Designed for researchers, chemists, and drug development professionals, this document moves beyond mere compliance, aiming to instill a deep, causal understanding of the risks and the science behind mitigating them.

## Section 1: Compound Identification and Physicochemical Properties

A foundational aspect of safety is a thorough understanding of the substance's identity and physical characteristics. **1-(3-Bromophenyl)cyclopropanamine hydrochloride** is a research chemical, and as such, comprehensive physical data may not always be publicly available. The information below is compiled from available Safety Data Sheets (SDS).<sup>[1]</sup>

Identifier	Value	Source
CAS Number	597563-15-0	<a href="#">[1]</a>
IUPAC Name	1-(3-bromophenyl)cyclopropan-1-amine;hydrochloride	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>11</sub> BrClN	<a href="#">[1]</a>
Molecular Weight	248.55 g/mol	<a href="#">[1]</a>
Physical State	Solid (Assumed, based on handling advice)	<a href="#">[2]</a>
Solubility	Not available	<a href="#">[1]</a>
Melting Point	Not available	<a href="#">[1]</a>
Boiling Point	Not available	<a href="#">[1]</a>

Note: The lack of available data for properties like melting point or solubility underscores the importance of treating this compound with the caution appropriate for a substance whose characteristics are not fully documented.

## Section 2: Hazard Analysis and Risk Mitigation

The Globally Harmonized System (GHS) provides a clear framework for understanding the hazards associated with this compound. It is classified as a skin irritant, a serious eye irritant, and may cause respiratory irritation.[\[1\]](#) This section deconstructs these hazards and establishes a logical framework for risk control.

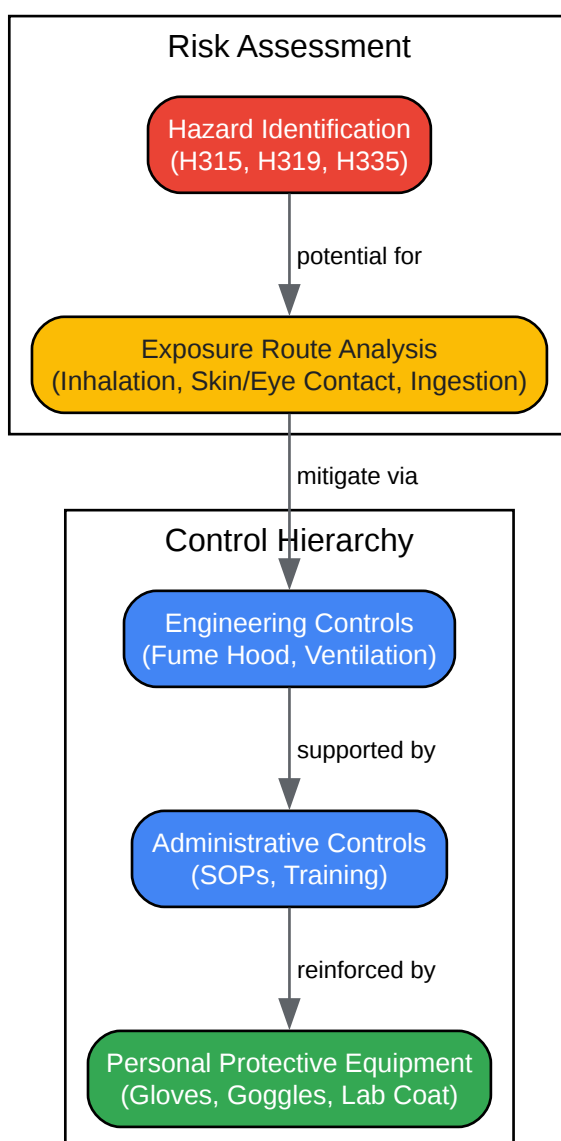
GHS Hazard Classification:

Classification	Hazard Code	Description	Causality and Field Insights
Skin Irritation	H315	Causes skin irritation. [1]	<p>The amine hydrochloride functional group can disrupt the skin's lipid barrier, leading to redness, itching, and inflammation.</p> <p>Brominated aromatic compounds can also be inherently irritating. [1]</p>
Serious Eye Irritation	H319	Causes serious eye irritation.[1]	<p>The eyes are highly sensitive to chemical insults. Particulate matter (dust) can cause mechanical irritation, while the chemical nature of the compound can lead to redness, pain, and potentially severe damage upon contact. [1]</p>
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.[1]	<p>As a fine, solid powder, this compound can easily become airborne during handling (e.g., weighing, transferring).</p> <p>Inhalation can irritate the mucous membranes of the respiratory tract,</p>

leading to coughing  
and discomfort.[1]

## Logical Framework for Risk Control

Effective safety management is a proactive process. The following diagram illustrates the logical flow from hazard identification to the implementation of robust control measures, forming a self-validating system of laboratory safety.



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Caption: Risk assessment and control workflow for handling hazardous chemicals.

## Section 3: Safe Handling and Engineering Controls

The primary objective when handling **1-(3-Bromophenyl)cyclopropanamine hydrochloride** is to minimize exposure through robust engineering controls and meticulous handling techniques.

### 3.1 Engineering Controls: The First Line of Defense

- **Ventilation:** All handling of the solid compound that may generate dust, including weighing and transfers, must be conducted within a certified chemical fume hood or a powder containment hood.<sup>[1]</sup> This is the most critical step in preventing respiratory exposure. Facilities should be equipped with adequate general and local exhaust ventilation to keep airborne concentrations low.<sup>[1]</sup>
- **Safety Equipment:** An eyewash station and a safety shower must be readily accessible and located near the workstation.<sup>[1][2]</sup> Regular testing of this equipment is a mandatory component of laboratory safety protocols.

### 3.2 Standard Operating Protocol: Weighing and Transfer

This protocol is designed to prevent the generation and dispersal of dust.

- **Preparation:** Designate a specific area within the fume hood for handling the compound. Cover the work surface with absorbent, disposable bench paper.
- **Pre-Weighing:** Tare a suitable, sealable container on an analytical balance.
- **Transfer:** Carefully open the main stock container inside the fume hood. Use a clean spatula to transfer the approximate amount of solid into the tared container. Avoid tapping or dropping the spatula, which can aerosolize the powder.
- **Sealing and Cleaning:** Securely close both the stock and the transfer container before removing them from the fume hood. Carefully wipe the spatula with a damp cloth or towel before removing it from the hood, and dispose of the towel as hazardous waste.

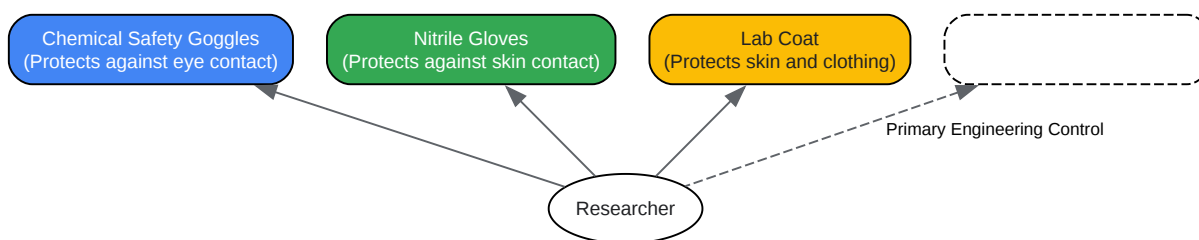
- Post-Handling: Wash hands thoroughly with soap and water after completing the task, even if gloves were worn.[1]

## Section 4: Personal Protective Equipment (PPE)

PPE is a crucial final barrier between the researcher and the chemical hazard. The selection and proper use of PPE are non-negotiable.[3]

### 4.1 Mandatory PPE Ensemble

- Eye/Face Protection: Chemical safety goggles are required at all times.[2] A face shield should be worn in situations with a higher risk of splashing, though this is less likely with a solid.
- Hand Protection: Wear nitrile gloves.[4] Given that no specific breakthrough time data is available, it is prudent practice to double-glove if extended handling is required and to change gloves immediately if contamination is suspected.
- Body Protection: A clean, buttoned lab coat must be worn.[4] For larger quantities or tasks with a higher risk of contamination, a disposable gown resistant to chemical permeation is recommended.[4]
- Respiratory Protection: Under normal conditions of use within a fume hood, a respirator is not typically required. However, for spill cleanup or in case of ventilation failure, a NIOSH-approved respirator with the appropriate cartridges should be available.[5]



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Caption: Required PPE and engineering controls for safe handling.

## Section 5: Storage and Stability

Proper storage is essential for maintaining the integrity of the compound and ensuring laboratory safety.

- **Conditions for Safe Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[1][2]</sup> This prevents degradation from moisture and atmospheric contaminants. The hydrochloride salt form may be hygroscopic.
- **Incompatibilities:** Keep away from strong oxidizing agents.<sup>[1][6]</sup> Reactions with strong oxidizers can be vigorous and produce heat or hazardous byproducts. Also, keep away from sources of ignition.<sup>[1]</sup>
- **Security:** The container should be clearly labeled and stored in a secure location. The SDS recommends storing the material locked up.<sup>[1]</sup>

## Section 6: Emergency Response Protocols

Rapid and correct response to an emergency can significantly mitigate harm. All personnel must be familiar with these procedures.

### 6.1 First Aid Measures

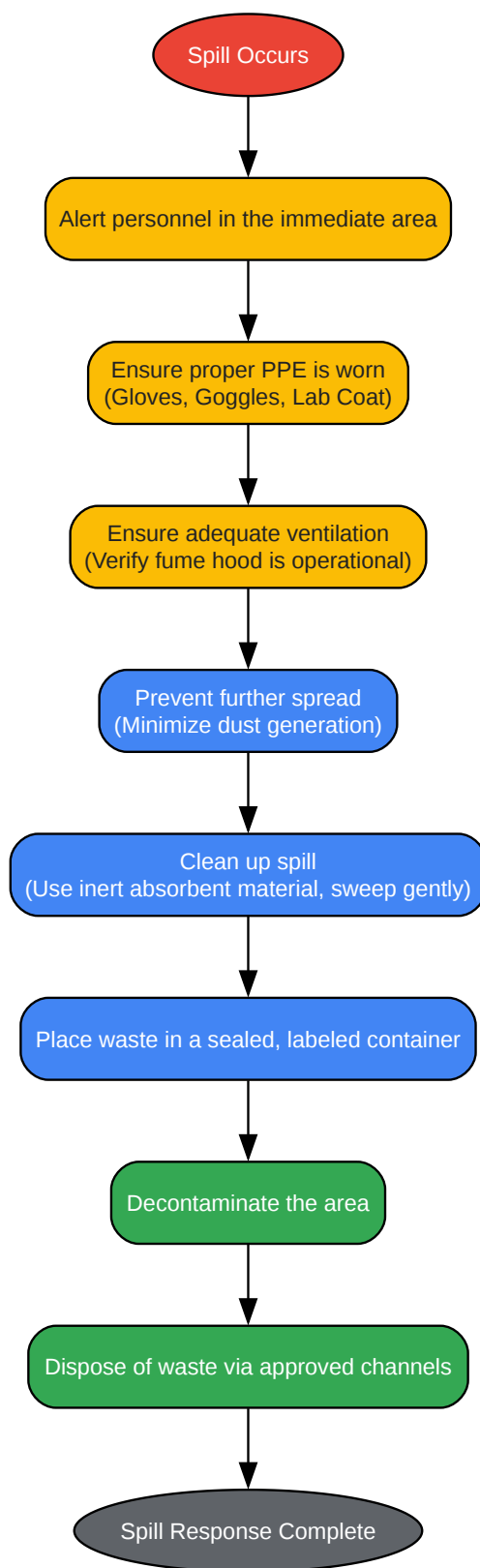
Immediate action is critical. Always provide the attending physician with the Safety Data Sheet.<sup>[1]</sup>

Exposure Route	First Aid Protocol
Inhalation	Remove the person to fresh air and ensure they are in a position comfortable for breathing. If feeling unwell, call a poison center or doctor. <sup>[1]</sup>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15 minutes. If skin irritation occurs, seek medical advice/attention. <sup>[1]</sup>
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention immediately. <sup>[1]</sup>
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <sup>[1]</sup>

## 6.2 Accidental Release (Spill) Response

For a small-scale laboratory spill of solid material:





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Caption: Step-by-step workflow for responding to a small chemical spill.

### 6.3 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or an appropriate chemical foam.[1]
- Specific Hazards: The primary hazard in a fire is not the flammability of the compound itself but its decomposition under heat. Thermal decomposition will generate highly toxic and corrosive gases, including carbon oxides, hydrogen bromide, hydrogen chloride, and nitrogen oxides.[1][7]
- Protective Equipment: Firefighters must wear a NIOSH-approved self-contained breathing apparatus (SCBA) and full protective gear.[1]

## Section 7: Waste Disposal

Chemical waste disposal is strictly regulated. All waste materials must be handled in accordance with institutional policies and local, state, and federal regulations.

- Containerization: Collect waste material, including contaminated PPE and cleanup materials, in a clearly labeled, sealable container.[1]
- Classification: This material should be treated as hazardous waste. Brominated organic compounds require specific disposal routes, often involving high-temperature incineration at a licensed facility equipped with scrubbers to handle the acidic and toxic byproducts.[8]
- Procedure: Do not dispose of this chemical down the drain or in regular trash.[1] Contact your institution's Environmental Health and Safety (EHS) department to arrange for proper disposal.

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